Technical Deep Dive: Synthesis of Fmoc-N-methyl-tranexamic Acid

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Compound of Interest

Compound Name:	*Fmoc-N-methyl-tranexamic acid*
CAS No.:	*173690-50-1*
Cat. No.:	*B065927*

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Executive Summary

The synthesis of **Fmoc-N-methyl-tranexamic acid** (Fmoc-N-Me-TXA) presents a unique challenge in peptidomimetic chemistry. Unlike

-amino acids, tranexamic acid is a

-amino acid analogue (specifically, trans-4-(aminomethyl)cyclohexanecarboxylic acid). This structural difference renders standard "Freidinger" oxazolidinone protocols—commonly used for N-methylating leucine or alanine—ineffective, as the amine and carboxyl groups are too distant to form the requisite 5-membered ring.

Furthermore, direct alkylation of the primary amine inevitably leads to over-methylation (formation of dimethyl or quaternary ammonium species). To ensure high fidelity and prevent racemization of the trans-cyclohexane configuration, this guide details a Fukuyama-Mitsunobu Strategy. This route utilizes the 2-nitrobenzenesulfonyl (Nosyl) group to "lock" the amine in a mono-methylated state before final Fmoc protection.

Strategic Pathway Analysis

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Why Standard Methods Fail

Method	Suitability for Tranexamic Acid	Critical Flaw
Direct Alkylation (MeI)	❌ High Risk	Uncontrollable over-methylation (dimethylation).
Reductive Amination ($CH_2O/NaBH_3$)	❌ High Risk	Difficult to stop at mono-methyl stage; typically yields N,N-dimethyl product.
Freidinger (Oxazolidinone)	❌ Invalid	Requires 1,2- or 1,3-spacing between amine and acid. TXA has 1,5-spacing.
Fukuyama (Nosyl) Protocol	✅ Recommended	Guarantees mono-methylation; high chemical compatibility.

The Solution: The Fukuyama (Nosyl) Route

This protocol follows a "Protect-Activate-Modify-Swap" logic:

- Orthogonal Protection: The carboxylic acid is protected as an Allyl Ester. (Preferred over methyl ester to allow neutral deprotection, preserving the base-sensitive Fmoc group later).
- Activation: The primary amine is converted to a Nosyl-sulfonamide, rendering the NH proton acidic (pKa ~11).
- Methylation: The sulfonamide is methylated cleanly using MeI or via Mitsunobu conditions.
- Exchange: The Nosyl group is removed and replaced with Fmoc.
- Final Deprotection: The Allyl ester is cleaved using Pd(0), yielding the free acid.

Detailed Experimental Protocol

Phase 1: Scaffold Preparation (Esterification & Nosylation)

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Objective: Solubilize the zwitterionic tranexamic acid and activate the nitrogen for methylation.

Step 1.1: Synthesis of Tranexamic Acid Allyl Ester

- Reagents: Tranexamic acid (10.0 g, 63.6 mmol), Allyl alcohol (100 mL), Thionyl chloride ($SOCl_2$, 2.0 eq).
- Protocol:
  - Suspend tranexamic acid in allyl alcohol at 0°C.
  - Dropwise add $SOCl_2$ (caution: exotherm/gas evolution).
  - Reflux for 4 hours until the solution is clear.
  - Concentrate in vacuo to give the hydrochloride salt.
  - Validation: ESI-MS [M+H]+ = 198.1.

Step 1.2: N-Nosyl Protection

- Reagents: Trx-OAllyl·HCl (from Step 1.1), 2-Nitrobenzenesulfonyl chloride (NsCl, 1.1 eq), Triethylamine (TEA, 3.0 eq), DCM.
- Protocol:
  - Dissolve the ester salt in anhydrous DCM (10 mL/g).
  - Add TEA at 0°C to liberate the free amine.
  - Add NsCl portion-wise.
  - Stir at Room Temperature (RT) for 2 hours.
  - Wash with 1N HCl, then Brine. Dry over $MgSO_4$.
  - Result:Ns-Trx-OAllyl. The amine is now a sulfonamide.

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Phase 2: The Methylation Lock

Objective: Introduce the methyl group without risk of over-alkylation.

Step 2.1: N-Methylation

- Reagents: Ns-Trx-OAllyl, Methyl Iodide (MeI, 2.0 eq), Potassium Carbonate (K_2CO_3, 2.0 eq), DMF (anhydrous).
- Protocol:
  - Dissolve Ns-Trx-OAllyl in DMF (0.2 M).
  - Add solid K_2CO_3 followed by MeI.
  - Stir at RT for 12 hours. (The reaction turns yellow/orange).
  - Workup: Dilute with EtOAc, wash extensively with water (to remove DMF) and LiCl solution.
  - Mechanism: The sulfonamide proton is removed by carbonate, and the resulting anion attacks MeI. The Nosyl group prevents a second alkylation.
  - Product:N-Me-Ns-Trx-OAllyl.

Phase 3: Protecting Group Swap & Finalization

Objective: Remove the temporary Nosyl group, install the Fmoc group, and reveal the carboxylic acid.

Step 3.1: Denosylation (Fukuyama Cleavage)

- Reagents: Thiophenol (PhSH, 1.2 eq) OR Mercaptoethanol (less toxic, 2.0 eq), DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene, 2.0 eq), DMF.
- Protocol:
  - Dissolve the methylated intermediate in DMF.

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- Add Mercaptoethanol and DBU.
- Stir for 1-2 hours. The solution typically turns bright yellow (nitrophenyl sulfide byproduct).
- Workup: Dilute with ether/EtOAc and extract with 1N HCl. The product (secondary amine) moves to the aqueous layer as the salt, leaving the sulfur byproducts in the organic layer.
- Basify the aqueous layer (pH 9) and extract back into DCM.
- Product:N-Me-Trx-OAllyl (Secondary amine).

Step 3.2: Fmoc Protection

- Reagents: Fmoc-OSu (1.1 eq), $NaHCO_3$ (2.0 eq), Water/Acetone (1:1).
- Protocol:
  - Dissolve the secondary amine in Acetone/Water.
  - Add $NaHCO_3$, then Fmoc-OSu.
  - Stir for 3 hours.
  - Acidify to pH 3 and extract with EtOAc.
  - Product:Fmoc-N-Me-Trx-OAllyl.

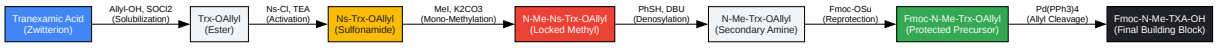
Step 3.3: Allyl Ester Deprotection (The "Soft" Cleavage)

- Reagents: $Pd(PPh_3)_4$ (0.05 eq), Phenylsilane ($PhSiH_3$, 2.0 eq) or Morpholine, in anhydrous DCM.
- Protocol:
  - Dissolve Fmoc-N-Me-Trx-OAllyl in DCM under Nitrogen.
  - Add scavenger ($PhSiH_3$) and catalyst ($Pd(PPh_3)_4$).
  - Stir for 1 hour (protect from light).

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- Purification: The mixture is concentrated and purified via Flash Column Chromatography (Hexane/EtOAc + 1% AcOH).
- Final Product:**Fmoc-N-methyl-tranexamic acid**.

Visualization: The Synthetic Workflow



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Caption: Step-by-step chemical transformation from Tranexamic Acid to the Fmoc-N-methyl derivative using the Fukuyama strategy to ensure mono-methylation.[1][2]

Quality Control & Validation Data

To ensure the integrity of the final building block, the following analytical parameters must be met.

Parameter	Specification	Method	Note
Purity	> 98%	HPLC (C18, ACN/H2O)	Critical for SPPS use.
Identity	[M+H]+ Matches Calc.	ESI-MS	Confirm loss of Allyl/Nosyl groups.
Stereochemistry	trans-isomer retention	1H-NMR (J-coupling)	Confirm no cis-isomerization of cyclohexane.
Fmoc Content	> 99%	UV (290 nm)	Ensure full N-protection.

Troubleshooting Common Issues

- Issue: Incomplete Methylation.

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- Fix: Ensure DMF is anhydrous. Use fresh MeI.

- Issue: Fmoc Loss during Hydrolysis.
  - Fix: If using Methyl Ester instead of Allyl, use LiOH at 0°C or Me_3SnOH. Do not use NaOH. The Allyl route described above avoids this entirely.

- Issue: Racemization.[3]
  - Insight: Tranexamic acid is achiral at the

    -carbon equivalent, but cis/trans isomerization of the ring is possible. Avoid high heat (>80°C) during the esterification step.

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